

An In-depth Technical Guide to the Chemical Properties of Lanthanum Isopropoxide

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Compound of Interest

Compound Name: *Lanthanum isopropoxide*

Cat. No.: *B101173*

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Abstract

Lanthanum isopropoxide, $\text{La}(\text{O-i-Pr})_3$, is a moisture-sensitive, solid organometallic compound that serves as a versatile precursor and catalyst in a variety of chemical transformations. Its utility spans from the synthesis of lanthanum-based materials to being a key component in stereoselective catalysis. This technical guide provides a comprehensive overview of the chemical and physical properties of **lanthanum isopropoxide**, detailed experimental protocols for its synthesis and characterization, and an exploration of its reactivity and catalytic applications.

Chemical and Physical Properties

Lanthanum isopropoxide is a white to off-white powder. It is highly sensitive to moisture and air, readily hydrolyzing to form lanthanum hydroxide and isopropanol. Proper handling and storage under inert conditions are therefore critical.^{[1][2][3]} It is soluble in organic solvents such as tetrahydrofuran, toluene, hexane, and isopropanol.^[4]

Property	Value	Reference(s)
Chemical Formula	$C_9H_{21}LaO_3$	[5]
Molecular Weight	316.17 g/mol	[5]
Appearance	White to off-white powder/crystals	[4][5]
Melting Point	120-128 °C	[4]
Boiling Point	170 °C at 0.04 mmHg	[4]
Solubility	Soluble in THF, toluene, hexane, isopropanol	[4]
Hydrolytic Sensitivity	High; reacts rapidly with moisture, water, and protic solvents	[4]
Air Sensitivity	High	[1][3]

Synthesis Protocols

The synthesis of high-purity **lanthanum isopropoxide** can be achieved through several methods. Below are two detailed experimental protocols.

From Anhydrous Lanthanum Chloride

This method involves the reaction of anhydrous lanthanum chloride with potassium isopropoxide.

Experimental Protocol:

- In a flame-dried, three-necked flask equipped with a reflux condenser, a magnetic stirrer, and an inert gas inlet, a solution of potassium isopropoxide is prepared by reacting metallic potassium with anhydrous isopropanol.
- Anhydrous lanthanum chloride is suspended in a mixed solvent of isopropanol and toluene under an inert atmosphere.

- The potassium isopropoxide solution is added dropwise to the lanthanum chloride suspension with vigorous stirring.
- After the addition is complete, the reaction mixture is refluxed for several hours to ensure the completion of the reaction.
- The isopropanol is then removed by distillation, and the solvent is replaced with toluene.
- The reaction mixture is allowed to cool, and the precipitated potassium chloride is separated by filtration or decantation.
- The resulting filtrate, a solution of **lanthanum isopropoxide** in toluene, is then subjected to vacuum distillation to remove the solvent.
- The solid residue is further dried under vacuum to yield pure **lanthanum isopropoxide**.

From Lanthanum Metal

This protocol describes the direct reaction of lanthanum metal with isopropanol in the presence of a catalyst.

Experimental Protocol:

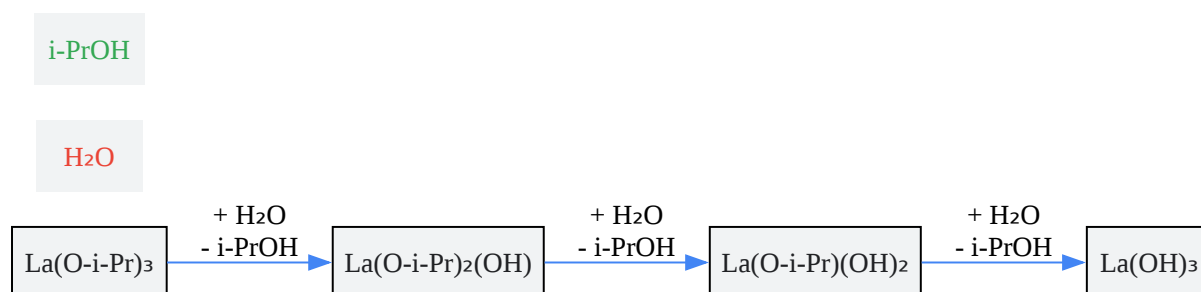
- A three-necked flask is fitted with a reflux condenser, a magnetic stirrer, and an inert gas inlet. The entire apparatus is flame-dried and cooled under a stream of dry nitrogen or argon.
- Lanthanum metal turnings, anhydrous isopropanol, and a catalytic amount of mercuric iodide or a mixture of mercuric chloride and mercuric acetate are introduced into the flask.
- The reaction mixture is heated to reflux under an inert atmosphere.
- The reaction is monitored until the lanthanum metal is completely consumed.
- After cooling to room temperature, the reaction mixture is filtered to remove any unreacted starting material or solid byproducts.
- The filtrate is then concentrated under reduced pressure to induce crystallization.

- The resulting solid **lanthanum isopropoxide** can be further purified by recrystallization from hot isopropanol.

Reactivity and Handling

Hydrolysis

Lanthanum isopropoxide is extremely susceptible to hydrolysis. The reaction proceeds via the nucleophilic attack of water on the electron-deficient lanthanum center, leading to the stepwise replacement of isopropoxide ligands with hydroxyl groups. This ultimately results in the formation of lanthanum hydroxide and isopropanol.

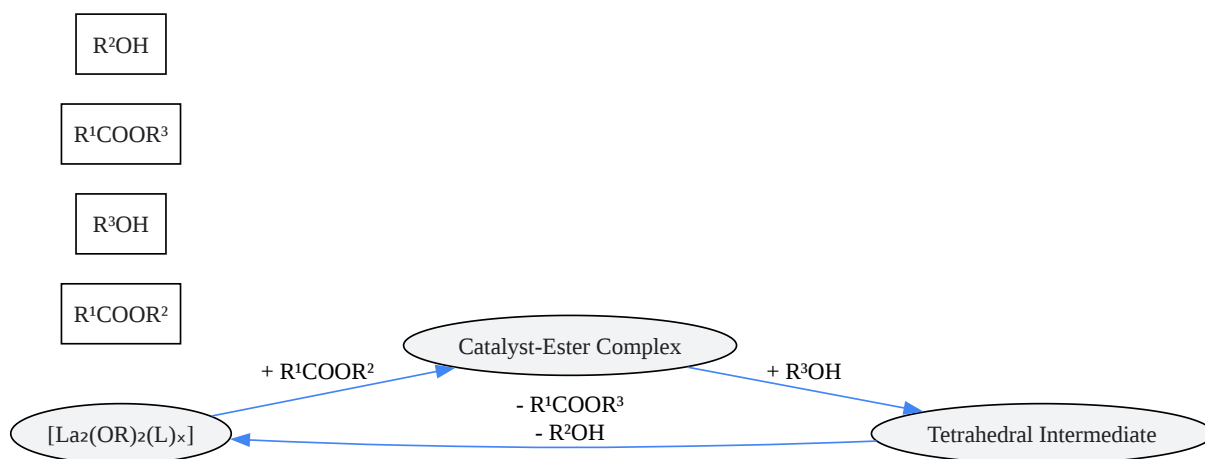
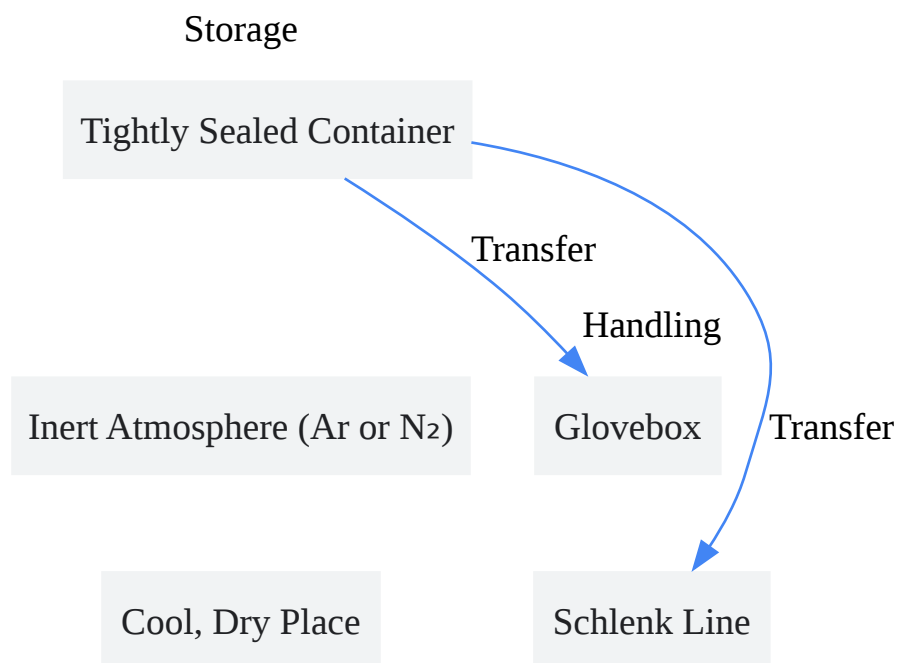


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Stepwise hydrolysis of **lanthanum isopropoxide**.

Handling and Storage

Due to its air and moisture sensitivity, **lanthanum isopropoxide** must be handled using inert atmosphere techniques, such as in a glovebox or using Schlenk line procedures.^{[2][6]} It should be stored in a tightly sealed container under a dry, inert atmosphere (e.g., argon or nitrogen) in a cool, dry place.^{[1][3][7]}



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